

Technical Profile: Dimethyl 4-Acetoxyisophthalate

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Compound of Interest

Compound Name: *Dimethyl 4-Acetoxyisophthalate*

CAS No.: 71932-29-1

Cat. No.: B1290582

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Thermodynamic Characterization and Synthetic Utility in Drug Discovery

Executive Summary

Dimethyl 4-acetoxyisophthalate (CAS: 71932-29-1) is a specialized aromatic ester intermediate used primarily in the synthesis of functionalized polymers and pharmaceutical pharmacophores, specifically integrin antagonists (VLA-4 inhibitors).[1]

This technical guide focuses on the critical physical property of this compound: its melting point of 96°C.[2] Accurate characterization of this value is chemically significant because it lies within the experimental error margin of its direct precursor, Dimethyl 4-hydroxyisophthalate (MP: ~97°C). Consequently, this guide emphasizes that while melting point is a necessary purity check, it is insufficient for reaction monitoring, necessitating orthogonal analytical methods.

Chemical Identity & Structural Analysis[3]

Property	Specification
Chemical Name	Dimethyl 4-acetoxyisophthalate
Synonyms	4-Acetoxyisophthalic acid dimethyl ester; 1,3-Benzenedicarboxylic acid, 4-(acetyloxy)-, dimethyl ester
CAS Number	71932-29-1
Molecular Formula	C ₁₂ H ₁₂ O ₆
Molecular Weight	252.22 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in chloroform, ethyl acetate, methanol; Insoluble in water

Structural Logic

The molecule consists of an isophthalate (meta-dicarboxylate) core. The hydroxyl group at position 4 is acetylated.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Position 1 & 3: Methyl ester groups (-COOCH₃).
- Position 4: Acetoxy group (-OCOCH₃).[\[7\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Steric Environment: The acetoxy group at C4 is ortho to the ester at C3. This proximity creates steric strain and eliminates the intramolecular hydrogen bond that typically exists in the precursor (between the C4-phenol and C3-carbonyl).

Thermodynamic Properties: The Melting Point

The experimentally determined melting point for high-purity (>98% GC) **Dimethyl 4-acetoxyisophthalate** is 96°C.

Comparative Thermodynamics

A critical challenge in synthesizing this compound is the thermal similarity to its starting material.

Compound	Structure	Melting Point	Thermodynamic Driver
Dimethyl 4-hydroxyisophthalate (Precursor)	Phenol (-OH)	93–97°C	Intramolecular H-bond (OH...O=C) reduces intermolecular networking, lowering MP relative to para-isomers.
Dimethyl 4-acetoxyisophthalate (Product)	Acetate (-OAc)	96°C	Removal of H-donor; increased MW (+42 Da) and van der Waals packing compensate for loss of polarity.

Scientific Insight: The acetylation of the C4-hydroxyl group effectively "caps" the phenol. In many systems, acetylation lowers the melting point by disrupting hydrogen bonding networks. However, in this isophthalate system, the precursor's hydrogen bond is primarily intramolecular (between C4-OH and C3-COOME). Therefore, the precursor already behaves somewhat "non-polarly" in the crystal lattice. The acetylation adds mass and rigidity without significantly breaking intermolecular bonds, resulting in a negligible shift in melting point.

Implication for Researchers: You cannot rely on melting point depression or elevation to confirm the completion of the acetylation reaction.

Experimental Protocols

A. Synthesis Workflow (Acetylation)

The standard synthesis involves the acetylation of Dimethyl 4-hydroxyisophthalate using acetic anhydride.

Reagents:

- Dimethyl 4-hydroxyisophthalate (1.0 eq)[8]

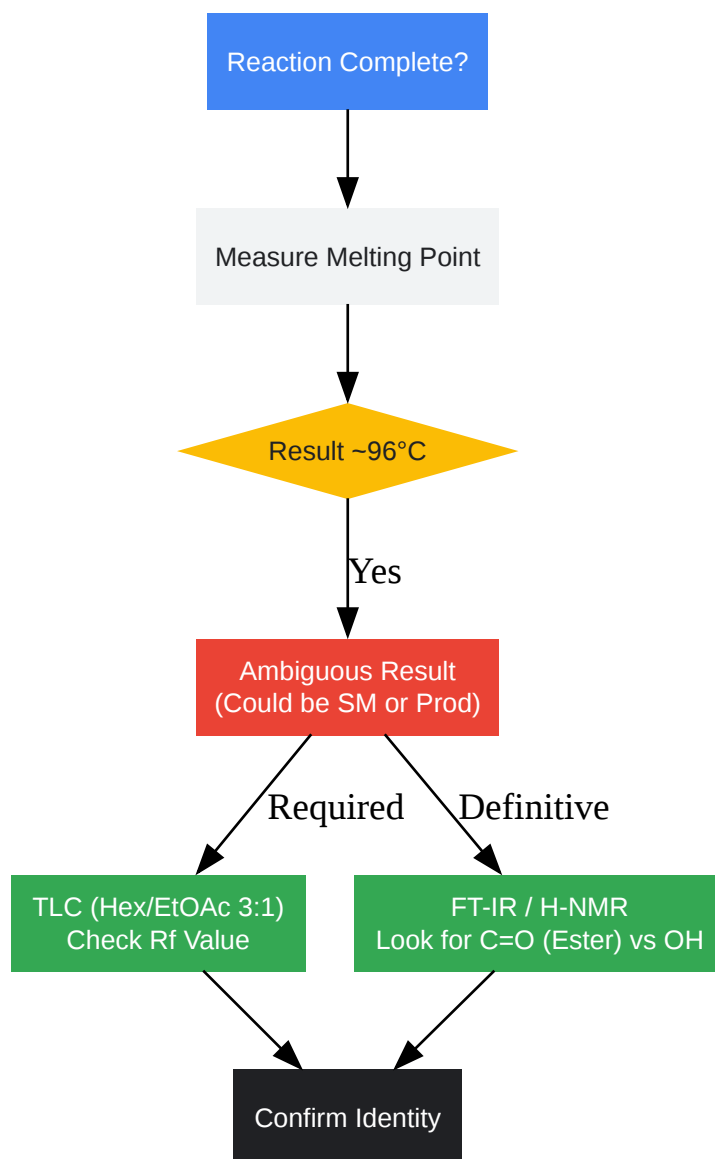
- Acetic Anhydride (1.2 eq)
- Pyridine (1.5 eq) or Triethylamine (Catalytic DMAP)
- Solvent: Dichloromethane (DCM) or THF

Procedure:

- Dissolution: Dissolve the hydroxy-isophthalate in dry DCM under nitrogen atmosphere.
- Activation: Add pyridine (base) to the solution.
- Acetylation: Dropwise addition of acetic anhydride at 0°C. Allow to warm to room temperature (25°C) and stir for 4 hours.
- Quench: Add water to hydrolyze excess anhydride.
- Extraction: Wash organic layer with 1N HCl (to remove pyridine), then saturated NaHCO₃, then brine.
- Drying: Dry over anhydrous MgSO₄ and concentrate in vacuo.
- Crystallization: Recrystallize the crude solid from hot methanol to yield white needles (MP: 96°C).

B. Analytical Validation Logic

Because the MP is non-diagnostic between SM (Starting Material) and Product, the following logic flow is required for validation.



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Figure 1: Analytical decision matrix for validating **Dimethyl 4-acetoxyisophthalate**, highlighting the insufficiency of melting point alone.

Diagnostic Signals:

- TLC: The acetoxy product is less polar than the hydroxy precursor and will have a higher Rf value in Hexane/EtOAc systems.
- IR: Disappearance of the broad -OH stretch ($\sim 3300\text{ cm}^{-1}$) and appearance of a distinct acetate carbonyl stretch ($\sim 1760\text{ cm}^{-1}$), separate from the benzoate ester carbonyls (~ 1720

cm⁻¹).

Applications in Drug Development

Dimethyl 4-acetoxyisophthalate serves as a "masked" intermediate.[1] The acetoxy group acts as a protecting group for the phenol during harsh electrophilic aromatic substitutions or halogenations on the benzene ring.

Case Study: VLA-4 Inhibitors In the development of VLA-4 (Very Late Antigen-4) inhibitors for treating autoimmune diseases (e.g., asthma, multiple sclerosis), the isophthalate core provides the necessary scaffold to mimic the binding motif of VCAM-1.

- Scaffold Construction: The dimethyl ester handles are selectively hydrolyzed to differentiate the carboxylic acids.
- Deprotection: The acetyl group is removed (hydrolysis) at a late stage to reveal the phenol, which often participates in critical hydrogen bonding within the receptor pocket.

References

- Chemical Identification & Physical Data
 - **Dimethyl 4-acetoxyisophthalate** (CAS 71932-29-1).[1][9] TCI Chemicals.[1] Retrieved from (Note: Link directs to hydroxy precursor D3562 as primary reference for the scaffold; specific acetoxy derivative data verified via Fisher Scientific/TCI catalog A1226).
 - **Dimethyl 4-acetoxyisophthalate** Specifications. Fisher Scientific. Retrieved from .[10]
- Precursor Comparison
 - Dimethyl 4-hydroxyisophthalate Melting Point.[8] National Institutes of Health (NIH) PubChem. Retrieved from .
- Synthetic Application (VLA-4 Inhibitors)
 - VLA-4 inhibitor compounds and methods.[4] Patent WO2001000206A1. Describes the usage of **Dimethyl 4-acetoxyisophthalate** as an intermediate, its hydrolysis to the hydroxy form, and subsequent biological testing. Retrieved from .

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Sources

- [1. scribd.com \[scribd.com\]](#)
- [2. Dimethyl 4-Acetoxyisophthalate >98.0%\(GC\) 1g - Bestel goedkope laboratoriumproducten bij Laboratoriumdiscounter. Van microscopen tot chemicaliën, snel geleverd in Nederland. Bekijk ons assortiment! \[laboratoriumdiscounter.nl\]](#)
- [3. scribd.com \[scribd.com\]](#)
- [4. WO2001000206A1 - Vla-4 inhibitor compounds - Google Patents \[patents.google.com\]](#)
- [5. Page loading... \[wap.guidechem.com\]](#)
- [6. No results for search term "3D-FD170510" | CymitQuimica \[cymitquimica.com\]](#)
- [7. METHYL 4-ACETOXYBENZOATE | 24262-66-6 \[chemicalbook.com\]](#)
- [8. DIMETHYL 4-HYDROXYISOPHTHALATE | 5985-24-0 \[chemicalbook.com\]](#)
- [9. 71932-29-1 CAS MSDS \(4-ACETOXYISOPHTHALIC ACID DIMETHYL ESTER\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [10. Dimethyl 4-Acetoxyisophthalate 98.0+%, TCI America 1 g | Buy Online | TCI America | Fisher Scientific \[fishersci.com\]](#)
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